

purification of 5-azacytidine from 2',3',5'-Tri-o-benzoyl-5-azacytidine

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Compound of Interest

Compound Name: 2',3',5'-Tri-o-benzoyl-5-azacytidine

Cat. No.: B8304095

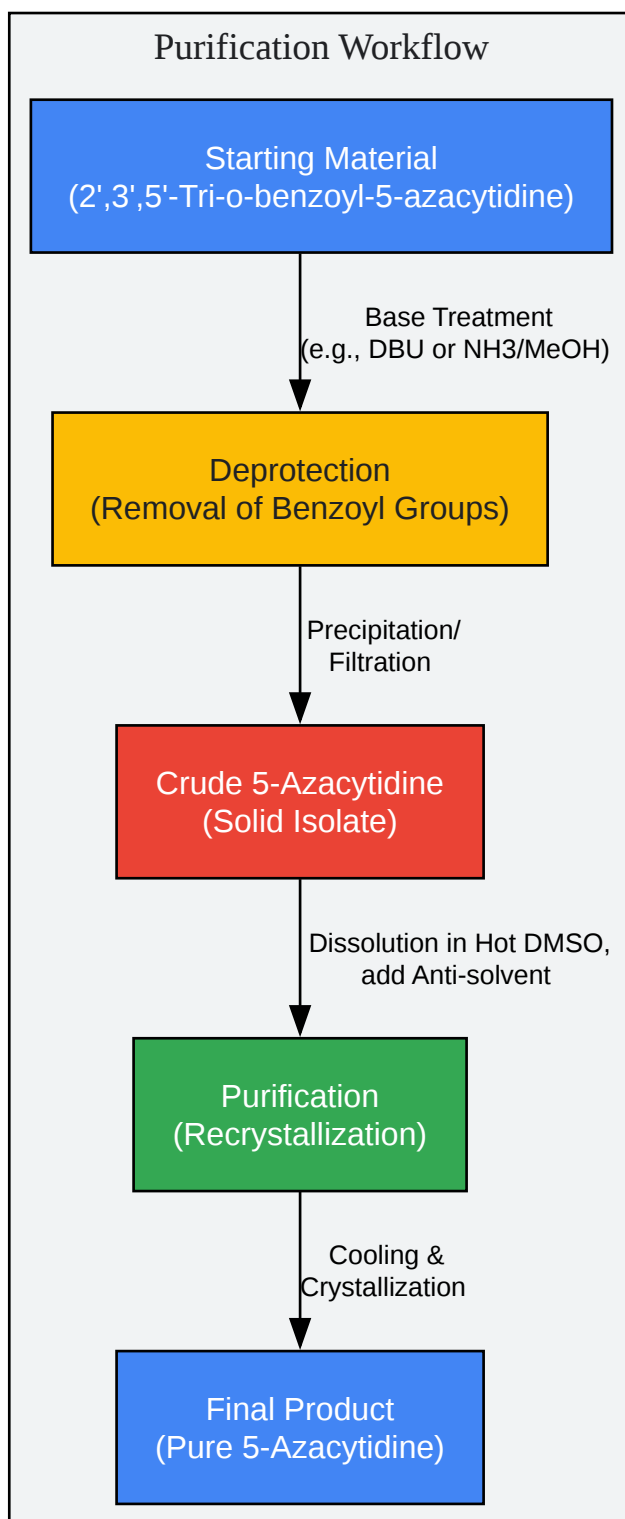
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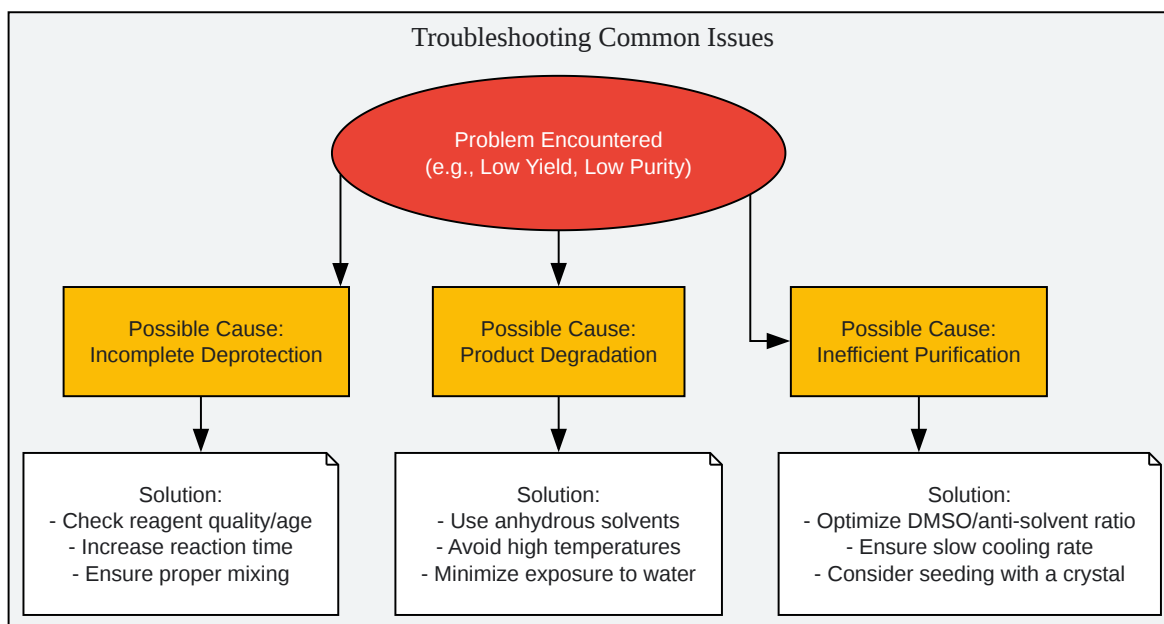
Technical Support Center: Purification of 5-Azacytidine

This guide provides detailed troubleshooting, frequently asked questions (FAQs), and experimental protocols for the purification of 5-azacytidine from its protected intermediate, 2',3',5'-Tri-o-benzoyl-5-azacytidine.

Experimental Workflow and Protocols

The conversion of 2',3',5'-Tri-o-benzoyl-5-azacytidine to pure 5-azacytidine is a two-stage process involving the removal of benzoyl protecting groups (deprotection) followed by purification, typically via recrystallization.





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